

# Technical Guide: Physical Properties of 4-Bromo-2,6-difluorobenzyl bromide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 5-Bromo-2-(bromomethyl)-1,3-difluorobenzene

**Cat. No.:** B060537

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a consolidated overview of the known physical properties of 4-Bromo-2,6-difluorobenzyl bromide (CAS No: 162744-60-7). The information presented is intended to support research, development, and quality control activities involving this compound. Due to the limited availability of comprehensive experimental data in publicly accessible databases, this guide also includes generalized protocols for the determination of key physical properties.

## Core Physical Properties

The table below summarizes the available quantitative and qualitative physical data for 4-Bromo-2,6-difluorobenzyl bromide. It is important to note that a specific melting point for this compound is not readily available in the searched resources.

Table 1: Summary of Physical Properties

| Property         | Value  |
|------------------|--|
| Chemical Formula | <chem>C7H4Br2F2</chem> <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight | 285.91 g/mol <a href="#">[1]</a> <a href="#">[2]</a>           |
| CAS Number       | 162744-60-7 <a href="#">[1]</a> <a href="#">[2]</a>            |
| Appearance       | Data not available   |
| Melting Point    | Data not available   |
| Boiling Point    | Data not available   |
| Density          | Data not available   |
| Solubility       | Data not available   |

## Experimental Protocols

While specific experimental procedures for determining the physical properties of 4-Bromo-2,6-difluorobenzyl bromide have not been located, the following sections describe standard methodologies that can be applied.

### Melting Point Determination

The melting point is a critical physical property that provides an indication of a compound's purity. A sharp melting range is characteristic of a pure substance.

General Procedure (Capillary Method):

- A small amount of the finely powdered solid is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a calibrated melting point apparatus.
- The temperature is raised at a rate of 1-2 °C per minute near the expected melting point.
- The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the solid is recorded as the melting point.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Solubility Determination

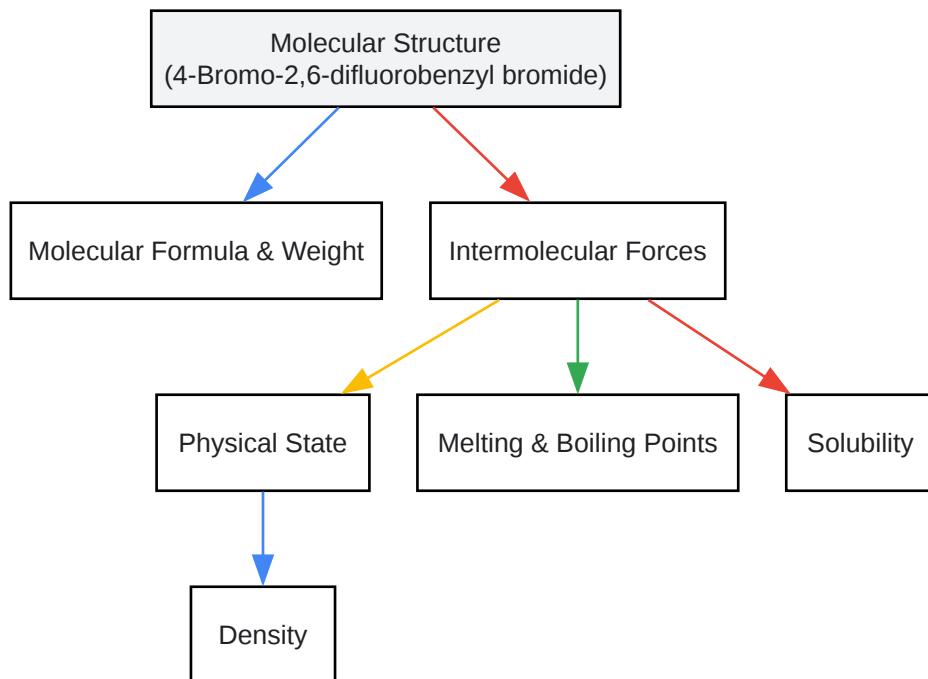
Solubility data is crucial for designing reaction conditions, purification procedures, and formulations.

General Procedure (Shake-Flask Method):

- An excess of the solid compound is added to a known volume of the desired solvent in a sealed vial.
- The mixture is agitated at a constant temperature until equilibrium is reached (typically 24-48 hours).
- The saturated solution is then filtered to remove any undissolved solid.
- The concentration of the compound in the filtrate is determined using a suitable analytical technique, such as HPLC or UV-Vis spectroscopy, against a standard calibration curve.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

## Logical Relationships of Physical Properties

The physical characteristics of a chemical compound are interconnected and largely determined by its molecular structure. The following diagram illustrates these fundamental relationships.



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Caption: Relationship between molecular structure and physical properties.

It is recommended that researchers independently verify the physical properties of 4-Bromo-2,6-difluorobenzyl bromide using standardized experimental methods to ensure data accuracy for their specific applications.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 4-Bromo-2,6-difluorobenzyl bromide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b060537#physical-properties-of-4-bromo-2-6-difluorobenzyl-bromide>

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